

physical properties of ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate

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Compound of Interest

Compound Name: ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate

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An In-depth Technical Guide on **Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and characterization of **Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**. The content is tailored for researchers, scientists, and professionals involved in drug development and medicinal chemistry, offering detailed experimental protocols and structured data for practical application.

Core Physical and Chemical Properties

Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate is an indole derivative that serves as a valuable intermediate in organic synthesis. Its core properties are summarized below.

Property	Value	Source
CAS Number	14771-33-6	[1]
Molecular Formula	C13H13NO4	[1]
Molecular Weight	247.25 g/mol	[1]
Appearance	Orange Oil	[1]

Spectroscopic Data

Characterization of **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** has been performed using Liquid Chromatography-Mass Spectrometry (LC-MS).

Technique	Parameters	Result	Source
LC-MS	Conditions B	$t_R = 0.63 \text{ min, } [M+H]^+$ $= 248.13$	[1]

Note on NMR Data: Specific ^1H or ^{13}C NMR data for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** is not readily available in the cited literature. However, data for the structurally similar compound, ethyl 2-(5-methoxy-2-methyl-1H-indol-3-yl)acetate, is available and may serve as a reference point for spectral comparison.[\[2\]](#)

Experimental Protocols

A documented method for the synthesis of **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** is available, providing a clear pathway for its preparation in a laboratory setting.[\[1\]](#)

Synthesis of Ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate[1]

This synthesis is a two-step process starting from 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetyl chloride.

Step 1: Preparation of the Reaction Mixture

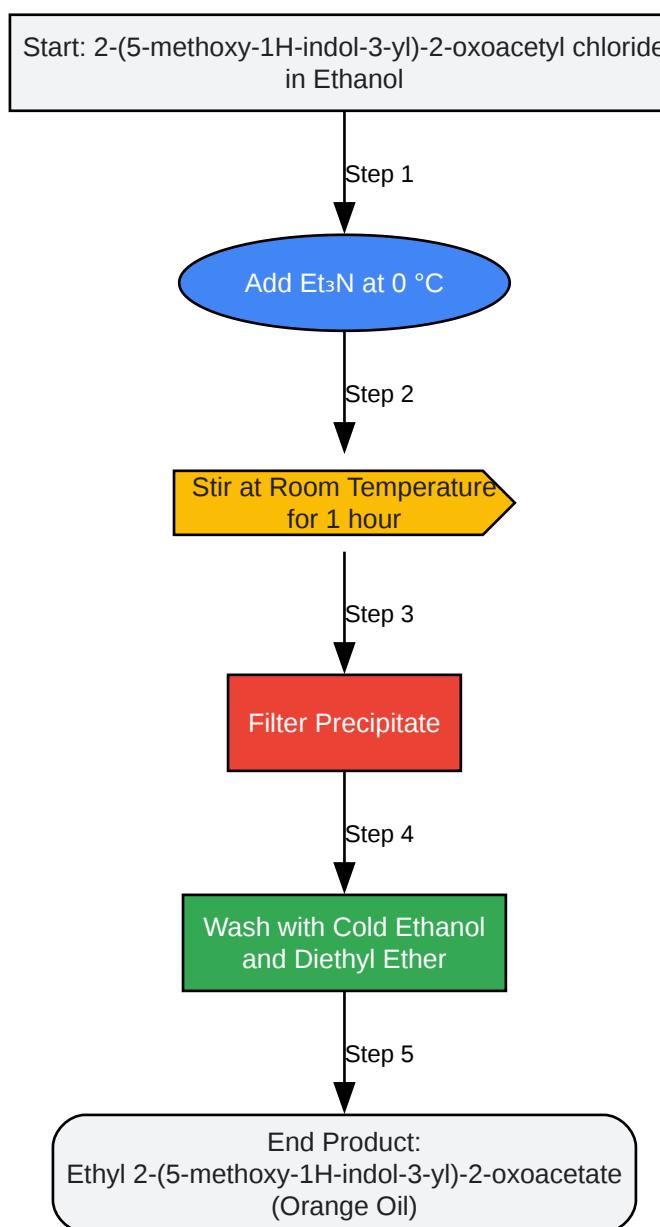
- A solution of 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetyl chloride (14.78 g, 62.20 mmol) is prepared in ethanol (144 mL).
- The solution is cooled to 0 °C in an ice bath.

Step 2: Addition of Reagent and Reaction

- Triethylamine (Et_3N) (10.40 mL, 74.63 mmol) is added to the cooled solution.
- The resulting yellow suspension is stirred at room temperature for 1 hour.

Step 3: Isolation and Purification

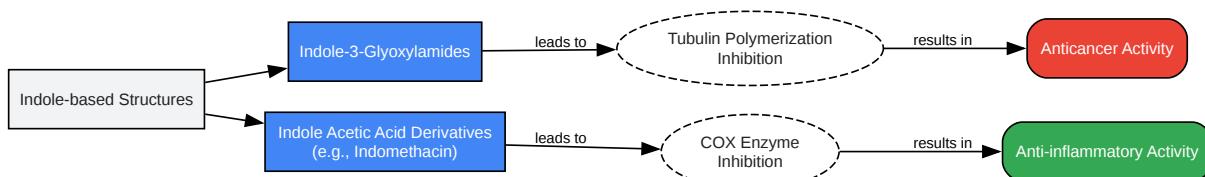
- The precipitate formed during the reaction is filtered off.
- The collected solid is washed with cold ethanol and then with diethyl ether.
- The final product, **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**, is obtained as an orange oil.[1]

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Caption: Synthesis workflow for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate**.

Biological Context and Potential Applications

While direct biological activity or signaling pathway involvement for **ethyl 2-(5-methoxy-1H-indol-3-yl)-2-oxoacetate** is not specified in the available literature, the indole-3-glyoxylamide core is of significant interest in drug discovery. Related compounds have been investigated as tubulin polymerization inhibitors, which are a class of anticancer agents.^[3] Furthermore, other indole derivatives, such as Indomethacin, are well-known non-steroidal anti-inflammatory drugs (NSAIDs) that function by inhibiting cyclooxygenase (COX) enzymes.^[2] This suggests that derivatives of this compound could be explored for similar biological activities.



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Caption: Logical relationships of related indole structures and their biological targets.

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References

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